

The Solubility of Helium in Water: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Helium-water

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An in-depth guide for researchers, scientists, and drug development professionals on the solubility of helium in water at different temperatures, detailing experimental protocols and thermodynamic principles.

Helium, an inert gas with unique physical and chemical properties, finds various applications in scientific research and industry, including as a carrier gas in chromatography, a cryogen for cooling superconducting magnets, and in specialized breathing mixtures. In the context of drug development and biomedical research, understanding the solubility of helium in aqueous solutions is crucial for applications such as the development of gas-based therapeutic agents and for understanding the biophysical effects of inert gases on cellular systems. This technical guide provides a comprehensive overview of the solubility of helium in water as a function of temperature, presents a compilation of quantitative data, and details the experimental methodologies used for its determination.

Quantitative Data on Helium Solubility in Water

The solubility of helium in water is a function of temperature, pressure, and the presence of other solutes. Generally, the solubility of gases in liquids decreases with increasing temperature. However, for helium in water, a minimum solubility is observed around 30°C, after which the solubility begins to increase with temperature.^[1] This behavior is a result of the complex interplay between the enthalpy and entropy of dissolution.

The solubility of helium in water is often expressed in terms of the Henry's Law constant (

k_H kH

), which relates the partial pressure of the gas above the liquid to the concentration of the dissolved gas. The relationship is given by:

$$C = k_H \cdot P$$

where:

- C is the concentration of the dissolved gas (e.g., in Molarity, M).

- k_H kH

is the Henry's Law constant (e.g., in M/atm).

- P is the partial pressure of the gas (e.g., in atm).

A higher Henry's Law constant indicates lower solubility.^[2] The following table summarizes the solubility of helium in water at various temperatures, expressed through different common units.

Temperature (°C)	Temperature (K)	Henry's Law Constant (ngcontent-ng-c3973722063=" "_ngghost-ng-c798938392="" class="inline ng-star-inserted"> k_H) (M/atm)	Bunsen Absorption Coefficient (α)	Mole Fraction (x_{He}) at 1 atm
0	273.15	4.2×10^{-4}	0.0097	7.5×10^{-6}
10	283.15	4.0×10^{-4}	0.0090	7.2×10^{-6}
20	293.15	3.8×10^{-4}	0.0086	6.9×10^{-6}
25	298.15	3.7×10^{-4}	0.0085	6.8×10^{-6}
30	303.15	3.7×10^{-4}	0.0083	6.7×10^{-6}
40	313.15	3.8×10^{-4}	0.0084	6.8×10^{-6}
50	323.15	3.9×10^{-4}	0.0087	7.0×10^{-6}
75	348.15	4.4×10^{-4}	0.0102	8.0×10^{-6}

Note: The values presented in this table are compiled from various sources and may have slight variations depending on the experimental method and data fitting procedures used. The Bunsen absorption coefficient is the volume of gas (at STP) dissolved in one volume of liquid at the given temperature when the partial pressure of the gas is 1 atm. The mole fraction is calculated for a total pressure of 1 atm.

Experimental Protocols for Determining Helium Solubility

The accurate determination of gas solubility in liquids requires precise control of temperature and pressure, as well as a reliable method for measuring the amount of dissolved gas. Several experimental techniques have been employed to measure the solubility of helium in water.

Static Equilibrium Methods

These methods involve bringing a known volume of gas and liquid into contact within a closed, thermostated vessel and allowing the system to reach equilibrium. The amount of dissolved gas is then determined by measuring the change in the volume or pressure of the gas phase.

1. Ostwald Method:

- **Principle:** A known volume of gas is brought into contact with a known volume of degassed liquid in a calibrated absorption bulb. The system is agitated at a constant temperature until equilibrium is reached. The volume of the remaining gas is measured, and the volume of dissolved gas is calculated by difference.
- **Apparatus:** The setup typically consists of a gas buret for measuring the initial and final gas volumes, an absorption bulb connected to the buret (often via a spiral glass tube to increase the contact surface area and facilitate agitation), and a constant temperature bath.
- **Procedure:**
 - A precise volume of degassed water is introduced into the absorption bulb.
 - A known volume of pure helium gas is transferred from the gas buret to the absorption bulb.
 - The apparatus is vigorously shaken within the constant temperature bath to facilitate the dissolution of helium until the gas volume remains constant, indicating that equilibrium has been reached.
 - The final volume of the gas in the buret is recorded.
 - The solubility is calculated from the initial and final gas volumes, the volume of the liquid, and the temperature and pressure of the experiment.

Dynamic Methods

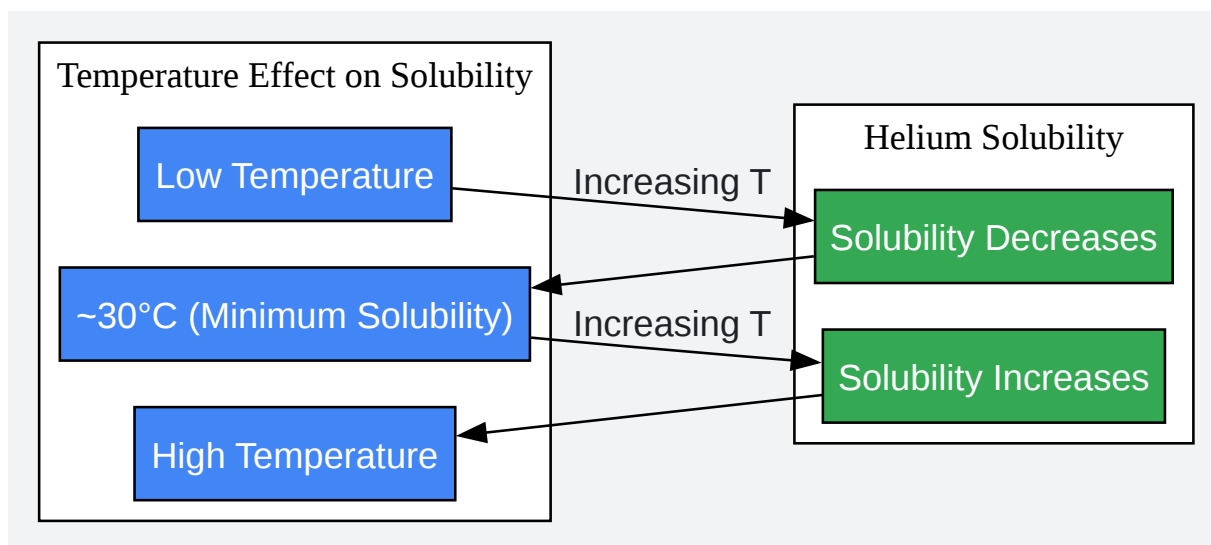
Dynamic methods involve flowing a gas through a liquid until the liquid is saturated with the gas. The concentration of the dissolved gas is then measured directly.

2. Mass Spectrometric Method:

- **Principle:** This method utilizes a mass spectrometer to determine the concentration of helium dissolved in a water sample. It is a highly sensitive and accurate technique.^[3]
- **Apparatus:** The core components include a gas extraction system and a mass spectrometer. The extraction system is designed to transfer the dissolved gases from the liquid phase to the gas phase under vacuum.^[3]
- **Procedure:**
 - A water sample is collected in a sealed container, typically a stainless steel cylinder, to prevent the loss of dissolved gases.^[3]
 - The dissolved gases are extracted from the water sample into an evacuated cylinder of a known volume.^[3] This is often achieved by connecting the sample cylinder to the evacuated cylinder and allowing the dissolved gases to partition into the vacuum.
 - The extracted gas mixture is then introduced into the inlet system of the mass spectrometer.
 - The mass spectrometer is used to measure the partial pressure of helium in the extracted gas, which is then used to calculate the original concentration of dissolved helium in the water sample.

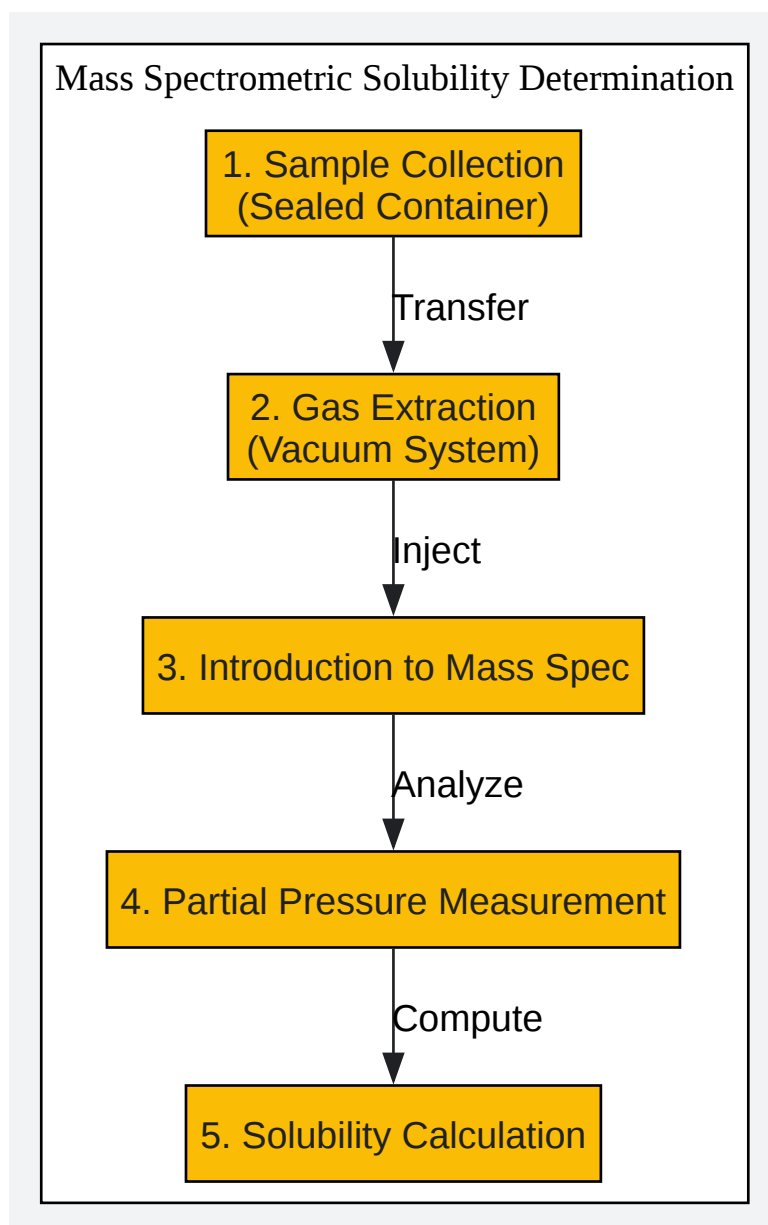
Visualization of Key Concepts

To better illustrate the relationship between temperature and helium solubility, as well as the workflow of the experimental determination, the following diagrams are provided.



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Caption: Relationship between temperature and helium solubility in water.



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Caption: Experimental workflow for mass spectrometric determination of helium solubility.

Conclusion

The solubility of helium in water exhibits a unique temperature dependence, with a minimum solubility observed around 30°C. Accurate determination of helium solubility is essential for various scientific and industrial applications and can be achieved through established experimental protocols such as the Ostwald method and mass spectrometry. The data and

methodologies presented in this guide provide a valuable resource for researchers working with helium in aqueous environments.

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- To cite this document: BenchChem. [The Solubility of Helium in Water: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14278265#solubility-of-helium-in-water-at-different-temperatures]

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